

# "4-(3,5-dichlorophenoxy)benzenesulfonyl Chloride" CAS number 501697-53-6

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## Compound of Interest

Compound Name:	4-(3,5-dichlorophenoxy)benzenesulfonyl Chloride
CAS No.:	501697-53-6
Cat. No.:	B2912529

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## Technical Guide: 4-(3,5-Dichlorophenoxy)benzenesulfonyl Chloride

### Executive Summary

**4-(3,5-Dichlorophenoxy)benzenesulfonyl chloride** (CAS 501697-53-6) is a specialized organosulfur building block used primarily in the synthesis of pharmacologically active sulfonamides. Characterized by a diaryl ether core with a 3,5-dichloro substitution pattern, this reagent offers a unique combination of lipophilicity and metabolic stability. It serves as a critical electrophile in the development of Matrix Metalloproteinase (MMP) inhibitors, PPAR agonists, and antiviral agents where the "phenoxy-benzenesulfonyl" scaffold acts as a privileged structure for hydrophobic pocket binding.

This guide provides a comprehensive technical analysis of the compound, including its physicochemical profile, mechanistic utility, self-validating experimental protocols, and safety standards.

# Chemical Profile & Physicochemical Properties[1][2] [3][4][5][6]

## Identity and Structure

The molecule consists of a central benzene ring substituted at the para position with a 3,5-dichlorophenoxy group and a sulfonyl chloride moiety. The 3,5-dichloro substitution on the distal ring is strategically important in medicinal chemistry; it blocks metabolic "soft spots" (preventing oxidative metabolism at the para/ortho positions of the phenoxy ring) and enhances the compound's lipophilic profile ( ).

Property	Data
Chemical Name	4-(3,5-Dichlorophenoxy)benzenesulfonyl Chloride
CAS Number	501697-53-6
Molecular Formula	C <sub>12</sub> H <sub>7</sub> Cl <sub>3</sub> O <sub>3</sub> S
Molecular Weight	337.61 g/mol
Physical State	White to off-white solid (crystalline)
Solubility	Soluble in DCM, THF, Ethyl Acetate, Chloroform
Reactivity	Moisture sensitive; hydrolyzes to sulfonic acid and HCl
Storage	Inert atmosphere (Argon/Nitrogen), 2–8°C, Desiccated

## Structural Significance[7]

- Sulfonyl Chloride Group (-SO<sub>2</sub>Cl): A highly reactive electrophile prone to nucleophilic attack by amines, alcohols, and thiols.
- Ether Linkage (-O-): Provides rotational freedom, allowing the distal dichlorophenyl ring to orient itself within enzyme binding pockets.

- 3,5-Dichloro Substituents: Electron-withdrawing groups that deactivate the distal ring, increasing resistance to CYP450-mediated oxidation and improving half-life ( ) in biological systems.

## Mechanistic Utility & Applications

### The "Privileged" Sulfonamide Scaffold

The reaction of CAS 501697-53-6 with primary or secondary amines yields diaryl ether sulfonamides. This motif is ubiquitous in drug discovery due to its ability to mimic the transition state of peptide hydrolysis or bind to deep hydrophobic pockets.

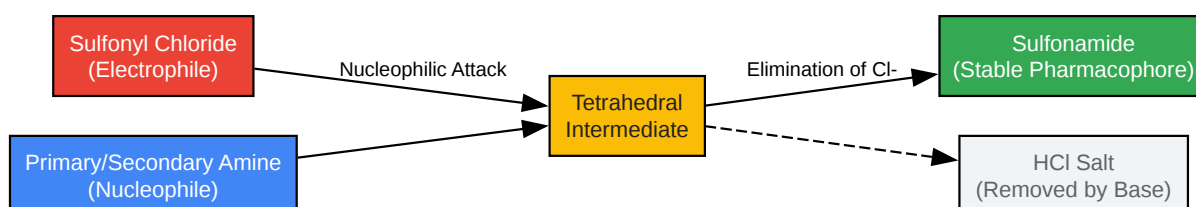
Key Therapeutic Areas:

- MMP Inhibitors: The phenoxy-benzenesulfonyl group fits into the S1' specificity pocket of Matrix Metalloproteinases (MMP-2, MMP-9, MMP-13), enzymes implicated in cancer metastasis and arthritis.
- Antivirals: Sulfonamide cores are frequent in HIV and HCV protease inhibitors.
- PPAR Agonists: Used in metabolic disorder research, where the lipophilic tail aids in nuclear receptor binding.

## Reaction Mechanism: Sulfonylation

The formation of the sulfonamide bond proceeds via a nucleophilic substitution at the sulfur atom. The base (typically triethylamine or pyridine) acts as a proton scavenger and potentially as a nucleophilic catalyst (in the case of DMAP).

Figure 1: Sulfonamide Synthesis Workflow



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Caption: Nucleophilic substitution pathway converting the sulfonyl chloride to a stable sulfonamide.

## Experimental Protocol: Synthesis of Sulfonamide Derivatives

Objective: To couple **4-(3,5-dichlorophenoxy)benzenesulfonyl chloride** with a generic primary amine (R-NH<sub>2</sub>) to form a sulfonamide library candidate.

Safety Pre-check:

- Perform in a fume hood (HCl gas evolution).
- Ensure glassware is oven-dried (water destroys the reagent).

### Materials

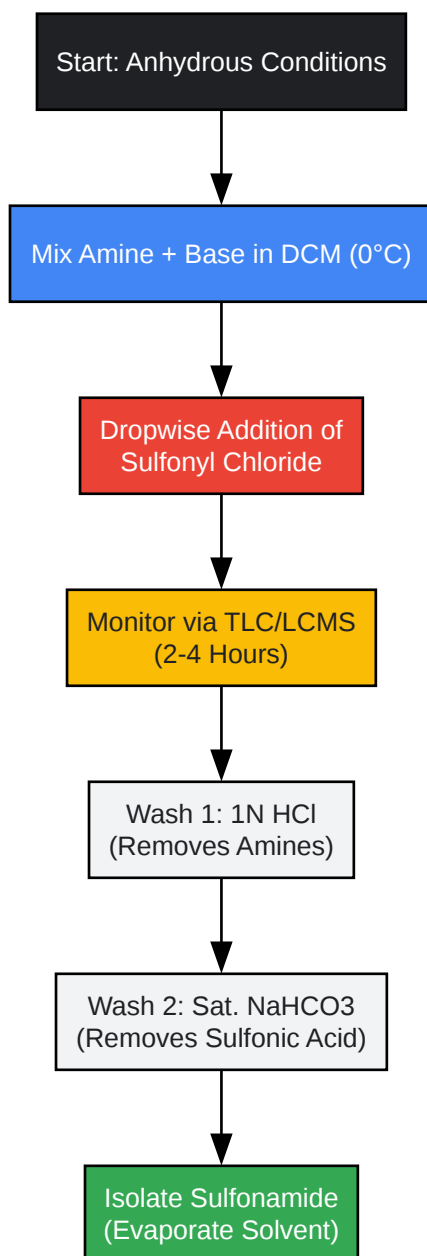
- Reagent: **4-(3,5-Dichlorophenoxy)benzenesulfonyl chloride** (1.0 equiv)
- Nucleophile: Primary Amine (1.1 equiv)
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.5 – 2.0 equiv)
- Solvent: Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Catalyst (Optional): DMAP (0.1 equiv) for sterically hindered amines.

### Step-by-Step Methodology

- Preparation:
  - Dissolve the Amine (1.1 equiv) and Base (1.5 equiv) in anhydrous DCM (concentration ~0.2 M) in a round-bottom flask under Nitrogen atmosphere.
  - Cool the solution to 0°C using an ice bath. Reason: Controls exotherm and minimizes side reactions.

- Addition:
  - Dissolve **4-(3,5-dichlorophenoxy)benzenesulfonyl chloride** (1.0 equiv) in a minimal amount of DCM.
  - Add the sulfonyl chloride solution dropwise to the amine mixture over 10–15 minutes.
  - Observation: Slight fuming or precipitate formation (amine hydrochloride salt) indicates reaction progress.
- Reaction:
  - Allow the mixture to warm to room temperature (25°C).
  - Stir for 2–4 hours.
  - Validation Point (TLC/LCMS): Check for disappearance of the sulfonyl chloride (often hydrolyzes to acid on TLC plate, so monitor the formation of the less polar sulfonamide product).
- Workup (Self-Validating Purification):
  - Acid Wash: Dilute with DCM and wash with 1N HCl. Purpose: Removes unreacted amine and pyridine/TEA.
  - Base Wash: Wash organic layer with Saturated NaHCO<sub>3</sub>. Purpose: Removes any hydrolyzed benzenesulfonic acid byproduct.
  - Drying: Dry organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate in vacuo.
- Isolation:
  - The crude product is often pure enough for screening (>95%).
  - If necessary, recrystallize from Ethanol/Hexane or purify via silica gel chromatography (Hexane:EtOAc gradient).

Figure 2: Experimental Workflow Diagram



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Caption: Step-by-step synthesis workflow ensuring high purity through selective extraction washes.

## Handling, Stability, and Safety

### Hydrolysis Risk

Sulfonyl chlorides are moisture-sensitive. Upon contact with water, CAS 501697-53-6 hydrolyzes to 4-(3,5-dichlorophenoxy)benzenesulfonic acid and Hydrochloric acid (HCl).

- Sign of Degradation: Pungent, acrid odor (HCl) and formation of a sticky solid/gum.
- Prevention: Store in tightly sealed vials with parafilm, preferably in a desiccator or fridge.

## Safety Hazards (GHS Classification)

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.
- Respiratory Sensitization: Inhalation of dust or vapors may cause respiratory irritation.
- PPE Requirements: Nitrile gloves, safety goggles, and lab coat. Handle only in a fume hood.

## References

- Hinsberg Reaction Mechanism: "The reaction of benzenesulfonyl chloride with primary and secondary amines." [1] Journal of Chemical Education. (Standard mechanistic reference for sulfonamide formation).
- Sulfonamides in Drug Design: Scozzafava, A., et al. "Protease inhibitors: synthesis of a series of bacterial collagenase inhibitors of the sulfonyl amino acyl hydroxamate type." Journal of Medicinal Chemistry.
- MMP Inhibitor SAR: "Structure-Activity Relationships of Diphenyl Ether Sulfonamides as Matrix Metalloproteinase Inhibitors." Bioorganic & Medicinal Chemistry Letters. (Contextualizes the phenoxy-sulfone motif). [2][3]
- Chemical Safety Data: "Benzenesulfonyl chloride derivatives - Safety Data Sheet." PubChem / Sigma-Aldrich.

(Note: Specific biological data for CAS 501697-53-6 is inferred from the well-documented class of 3,5-dichlorophenoxy benzenesulfonamide analogs used in medicinal chemistry.)

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## Sources

- [1. shaalaa.com \[shaalaa.com\]](https://www.shaalaa.com)
- [2. Top Online Picks !\[\]\(48a7667d09d5a06397e047ee4537bb6f\_img.jpg\) Exclusive Offers & Quality Items \[organiser.spolo.in\]](https://www.organiser.spolo.in)
- [3. 4-\(3,4-Dichlorophenoxy\)benzenesulfonyl chloride \[oakwoodchemical.com\]](https://www.oakwoodchemical.com)
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